

# Application Notes and Protocols for Propofol Administration in Mice

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## Compound of Interest

Compound Name: *Propofol*

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## Introduction

Propofol (2,6-diisopropylphenol) is a widely used intravenous anesthetic agent characterized by its rapid onset and short duration of action.<sup>[1][2][3]</sup> In preclinical research, particularly in murine models, propofol is utilized for inducing and maintaining anesthesia for surgical procedures, as well as for sedation during various experimental manipulations.<sup>[4][5][6]</sup> Its primary mechanism of action involves the positive allosteric modulation of gamma-aminobutyric acid type A (GABA-A) receptors, leading to enhanced inhibitory neurotransmission in the central nervous system.<sup>[1][2][3]</sup>

These application notes provide a comprehensive overview of propofol dosage and administration in mice, including detailed protocols, quantitative data, and a diagram of its signaling pathway.

## Quantitative Data Summary

The following tables summarize key quantitative data for the use of propofol in mice, compiled from various studies.

Table 1: Recommended Dosages of Propofol in Mice for Anesthesia and Sedation

Application	Route of Administration	Dosage (mg/kg)	Mouse Strain	Notes	Reference(s)
Surgical Anesthesia	Intraperitoneal (i.p.)	200	Infant Mice	Induces a surgical plane of anesthesia.	[7][8]
Anesthesia (with adjuvants)	Intraperitoneal (i.p.)	75	CD1	In combination with medetomidine (1 mg/kg) and fentanyl (0.2 mg/kg) for surgical anesthesia.	[9]
Anesthesia	Intravenous (i.v.), tail vein	32	Not Specified	Used for pharmacokinetic studies.	[10]
Sedation/Behavioral Studies	Intraperitoneal (i.p.)	50	C57/BL6	Investigated for antidepressant-like effects in forced swim test.	[11]
Neuroapoptosis Induction	Intraperitoneal (i.p.)	≥ 50	Infant C57BL	Doses at or above this level induced significant neuroapoptosis.	[8]

Table 2: Pharmacokinetic Parameters of Propofol in Mice

Parameter	Value	Route of Administration	Notes	Reference(s)
Time to Peak Concentration (Serum)	~1 minute	Intravenous (i.v.)	[10]	
Time to Peak Concentration (Brain)	~3 minutes	Intravenous (i.v.)	[10]	
Elimination Half-life (Brain)	9.6 ± 0.5 minutes	Intravenous (i.v.)	[10]	
Onset of Action	< 1 minute	Intravenous (i.v.)	Rapid onset due to high lipid solubility.	[6]
Duration of Action	~10 minutes (single induction dose)	Intravenous (i.v.)	Prolonged with repeated administration.	[6]

Table 3: Common Administration Routes and Volumes for Mice

Route	Maximum Bolus Volume	Maximum Infusion Rate	Notes	Reference(s)
Intravenous (i.v.) - Tail Vein	5 ml/kg	4 ml/kg/hour	Common and effective route for rapid onset.	[12]
Intraperitoneal (i.p.)	10 ml/kg	N/A	Slower onset than i.v., but a common alternative.	[12]
Subcutaneous (s.c.)	10 ml/kg	N/A	Generally not used for anesthesia due to slow absorption.	[12]
Oral (p.o.) - Gavage	10 ml/kg	N/A	Not effective for inducing anesthesia with propofol itself.	[13]

## Experimental Protocols

### Protocol 1: Induction of Surgical Anesthesia via Intraperitoneal (i.p.) Injection

Objective: To induce a surgical plane of anesthesia in an adult mouse for a short surgical procedure.

Materials:

- Propofol (10 mg/mL emulsion)
- Sterile 1 mL syringe with a 25-27 gauge needle
- 70% Ethanol

- Heating pad
- Eye lubricant

#### Procedure:

- **Animal Preparation:** Weigh the mouse to accurately calculate the required dose. Place the mouse in a clean, quiet environment.
- **Dose Calculation:** Based on the recommended dosage of 200 mg/kg for surgical anesthesia, calculate the volume of propofol solution needed.[8] For a 25g mouse, the dose would be 5 mg, which is 0.5 mL of a 10 mg/mL solution.
- **Administration:** a. Restrain the mouse by gently scruffing the neck and securing the tail. b. Tilt the mouse to a slight head-down position. c. Wipe the lower right or left quadrant of the abdomen with 70% ethanol. d. Insert the needle at a 15-20 degree angle into the peritoneal cavity, being careful to avoid internal organs. e. Aspirate gently to ensure no blood or urine is drawn, then inject the calculated volume of propofol.
- **Monitoring:** a. Place the mouse on a heating pad to maintain body temperature. b. Monitor for the loss of the righting reflex to confirm the onset of anesthesia. c. Confirm the surgical plane of anesthesia by checking for the absence of a pedal withdrawal reflex (toe pinch). d. Apply a small amount of eye lubricant to prevent corneal drying. e. Monitor respiratory rate throughout the procedure.
- **Recovery:** a. Continue to keep the mouse warm on the heating pad until it regains the righting reflex. b. Monitor the mouse until it is fully ambulatory.

## Protocol 2: Anesthesia Induction via Intravenous (i.v.) Tail Vein Injection

Objective: To achieve rapid induction of anesthesia for procedures requiring immediate effect.

#### Materials:

- Propofol (10 mg/mL emulsion)

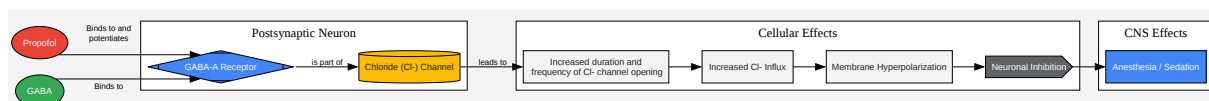
- Sterile 1 mL syringe with a 27-30 gauge needle
- Mouse restrainer
- Heat lamp or warming pad for tail vasodilation
- 70% Ethanol

#### Procedure:

- Animal and Dose Preparation: Weigh the mouse and calculate the required dose. A common induction dose is around 10-20 mg/kg, but this should be titrated to effect.
- Tail Vein Access: a. Place the mouse in a suitable restrainer. b. Warm the tail using a heat lamp or warming pad to dilate the lateral tail veins. c. Wipe the tail with 70% ethanol.
- Administration: a. Visualize one of the lateral tail veins. b. Insert the needle, bevel up, into the vein at a shallow angle. c. Successful entry into the vein can often be confirmed by a slight "flash" of blood in the needle hub (though not always visible with small needles). d. Slowly inject the propofol solution. Resistance or the formation of a subcutaneous bleb indicates a failed attempt. If this occurs, withdraw the needle and attempt at a more proximal site.
- Monitoring and Recovery: Follow steps 4 and 5 as described in Protocol 1. The onset of anesthesia will be much more rapid with i.v. administration.

## Mandatory Visualizations

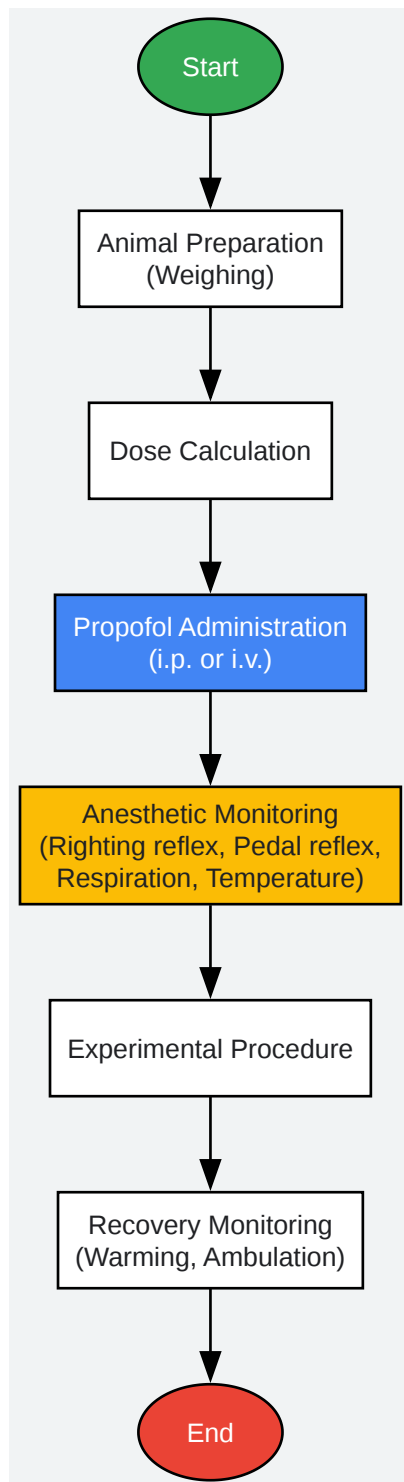
### Signaling Pathway of Propofol



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Caption: Mechanism of action of Propofol at the GABA-A receptor.

## Experimental Workflow for Anesthesia Protocol



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Caption: General experimental workflow for propofol anesthesia in mice.

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## References

- 1. [go.drugbank.com](https://go.drugbank.com) [[go.drugbank.com](https://go.drugbank.com)]
- 2. [openanesthesia.org](https://openanesthesia.org) [[openanesthesia.org](https://openanesthesia.org)]
- 3. Propofol - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 4. Effects of different injection methods of propofol anesthesia on the behavior and electroencephalography recording in mice - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 5. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 6. Propofol - StatPearls - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://ncbi.nlm.nih.gov)]
- 7. Behavioural impairments after exposure of neonatal mice to propofol are accompanied by reductions in neuronal activity in cortical circuitry - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 8. Subanesthetic doses of propofol induce neuroapoptosis in the infant mouse brain - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. Intraperitoneal anaesthesia with propofol, medetomidine and fentanyl in mice - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 10. [Elimination half-life of propofol in effect-site of mice] - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. The Effect of Propofol on a Forced Swim Test in Mice at 24 Hours - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 12. Administration Of Drugs and Experimental Compounds in Mice and Rats (IACUC) | Office of Research [[bu.edu](https://bu.edu)]
- 13. Interaction studies and other investigations of the pharmacology of propofol ('Diprivan') - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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